Spectral Properties of 6-Fluoro-1H-indol-4-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Fluoro-1H-indol-4-ol*
CAS No.:	*885521-04-0*
Cat. No.:	*B1343651*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral properties of **6-Fluoro-1H-indol-4-ol**, a fluorinated indole derivative of interest in medicinal chemistry and drug discovery. This document outlines the key analytical techniques used to characterize this compound and presents a structured summary of its spectral data. Detailed experimental protocols and a visual representation of the analytical workflow are included to support researchers in their own investigations.

Core Spectral Data

The following tables summarize the key spectral data for **6-Fluoro-1H-indol-4-ol**. It is important to note that while this compound is commercially available, comprehensive, publicly accessible spectral data sets are limited. The data presented here is a representative compilation based on typical values for similar indole structures and may vary slightly based on experimental conditions. Researchers are advised to acquire a certificate of analysis from their supplier for definitive data.

© 2026 BenchChem. All rights reserved.

Table 1: Nuclear Magnetic Resonance (NMR) Data for **6-Fluoro-1H-indol-4-ol**

Technique	Solvent	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
^{1}H NMR	DMSO-d_6	Data not publicly available	-	-	-
^{13}C NMR	DMSO-d_6	Data not publicly available	-	-	-
^{19}F NMR	DMSO-d_6	Data not publicly available	-	-	-

Table 2: Infrared (IR) Spectroscopy Data for **6-Fluoro-1H-indol-4-ol**

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
Data not publicly available	-	N-H stretch
Data not publicly available	-	O-H stretch
Data not publicly available	-	C-H stretch (aromatic)
Data not publicly available	-	C=C stretch (aromatic)
Data not publicly available	-	C-F stretch
Data not publicly available	-	C-O stretch
Data not publicly available	-	C-N stretch

Table 3: Mass Spectrometry (MS) Data for **6-Fluoro-1H-indol-4-ol**

© 2026 BenchChem. All rights reserved.

Technique	Ionization Mode	m/z	Relative Intensity (%)	Assignment
GC-MS	EI	Data not publicly available	-	$[M]^+$
ESI-MS	Positive	Data not publicly available	-	$[M+H]^+$

Table 4: Ultraviolet-Visible (UV-Vis) Spectroscopy Data for **6-Fluoro-1H-indol-4-ol**

Solvent	λmax (nm)	Molar Absorptivity (ε)
Data not publicly available	Data not publicly available	Data not publicly available

Experimental Protocols

The following are detailed methodologies for the key experiments cited, based on standard practices for the analysis of indole derivatives.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A Bruker AVANCE 500 spectrometer (or equivalent) is typically used, operating at 500 MHz for ^{1}H NMR, 125 MHz for ^{13}C NMR, and 470 MHz for ^{19}F NMR.
- Sample Preparation: Approximately 5-10 mg of **6-Fluoro-1H-indol-4-ol** is dissolved in 0.5-0.7 mL of a deuterated solvent, commonly DMSO-d_6 or $CDCl_3$. Tetramethylsilane (TMS) is often used as an internal standard (δ = 0.00 ppm).
- Data Acquisition:
  - ^{1}H NMR: Spectra are acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. Key parameters include a spectral width of approximately 15 ppm, a relaxation delay of 1-5 seconds, and a pulse width of 30-45 degrees.
  - ^{13}C NMR: Spectra are typically acquired with proton decoupling to simplify the spectrum to single lines for each unique carbon atom. A larger number of scans is usually required

© 2026 BenchChem. All rights reserved.

compared to ^{1}H NMR.

- ^{19}F NMR: Spectra are acquired to observe the fluorine signals, with chemical shifts referenced to a suitable standard like $CFCl_3$.

- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected using appropriate software (e.g., MestReNova, TopSpin). Chemical shifts are reported in parts per million (ppm) relative to the internal standard.

2. Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, such as a PerkinElmer Spectrum Two or equivalent, is used.

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) technique is most common. A small amount of the solid compound is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.

- Data Acquisition: The spectrum is typically recorded over a range of 4000 to 400 cm^{-1}. A background spectrum of the empty ATR crystal or a pure KBr pellet is recorded and subtracted from the sample spectrum.

- Data Analysis: The positions of the absorption bands (in cm^{-1}) are identified and correlated with the presence of specific functional groups in the molecule.

3. Mass Spectrometry (MS)

- Instrumentation:

  - Gas Chromatography-Mass Spectrometry (GC-MS): A system such as an Agilent 7890A GC coupled to a 5975C MS detector with an electron ionization (EI) source.

  - Electrospray Ionization-Mass Spectrometry (ESI-MS): A high-resolution mass spectrometer (HRMS), such as a Q-TOF or Orbitrap instrument.

- Sample Preparation:

© 2026 BenchChem. All rights reserved.

- GC-MS: The sample is dissolved in a volatile organic solvent (e.g., methanol, dichloromethane) and injected into the GC, where it is vaporized and separated on a capillary column before entering the mass spectrometer.
- ESI-MS: The sample is dissolved in a suitable solvent (e.g., acetonitrile, methanol, often with a small amount of formic acid or ammonium acetate to promote ionization) and infused directly or via liquid chromatography into the ESI source.

- Data Acquisition:
  - EI: The sample is bombarded with high-energy electrons (typically 70 eV), causing fragmentation. The mass-to-charge ratios (m/z) of the molecular ion and fragment ions are recorded.
  - ESI: The sample solution is sprayed into a fine mist, and ions are formed. This is a soft ionization technique that typically results in the observation of the protonated molecule $[M+H]^+$ or other adducts.
- Data Analysis: The resulting mass spectrum is analyzed to determine the molecular weight of the compound and to gain structural information from the fragmentation pattern (in EI-MS).

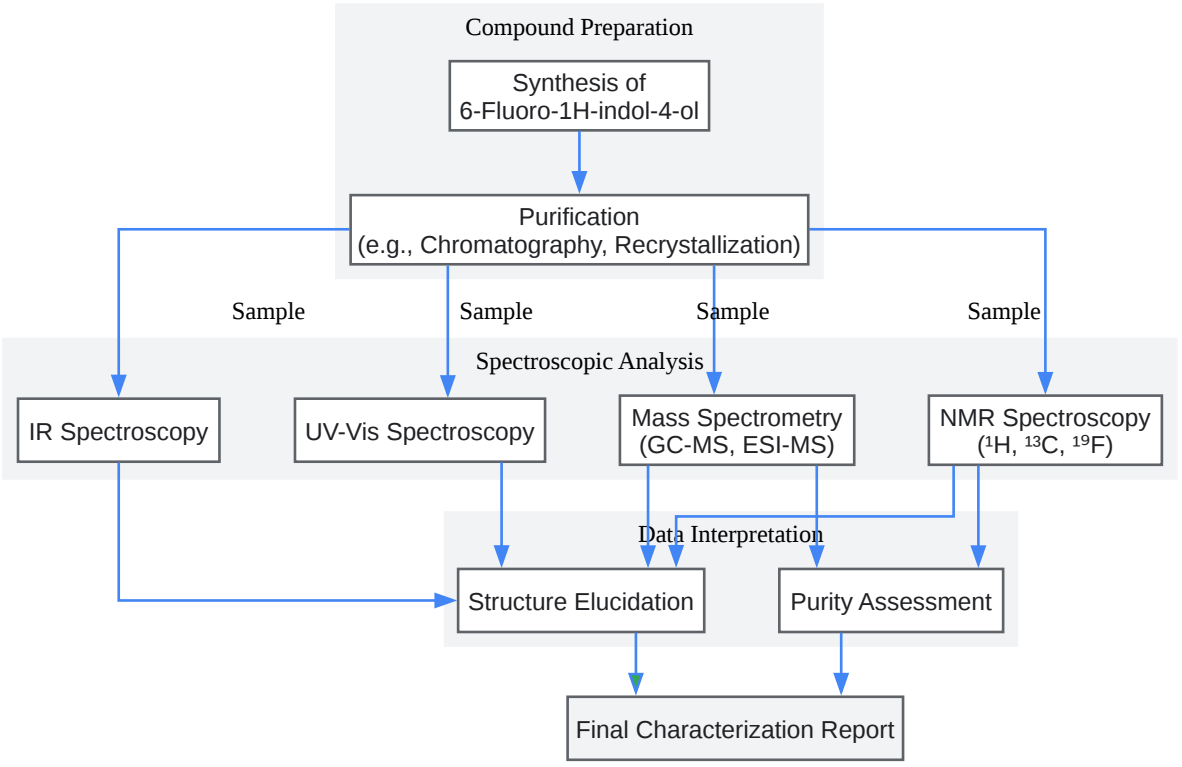
4. Ultraviolet-Visible (UV-Vis) Spectroscopy

- Instrumentation: A dual-beam UV-Vis spectrophotometer, such as a Shimadzu UV-2600 or equivalent.
- Sample Preparation: A dilute solution of **6-Fluoro-1H-indol-4-ol** is prepared in a UV-transparent solvent (e.g., ethanol, methanol, or acetonitrile). The concentration is adjusted to ensure that the absorbance is within the linear range of the instrument (typically 0.1 to 1 AU).
- Data Acquisition: The absorbance spectrum is recorded over a wavelength range of approximately 200 to 800 nm. A baseline is first recorded using a cuvette containing only the solvent.
- Data Analysis: The wavelength(s) of maximum absorbance (λmax) are identified. If the concentration is known, the molar absorptivity (ε) can be calculated using the Beer-Lambert law.

© 2026 BenchChem. All rights reserved.

Visualizations

The following diagrams illustrate the logical workflow for the spectral characterization of **6-Fluoro-1H-indol-4-ol**.



Click to download full resolution via product page

Caption: Experimental workflow for the spectral characterization of **6-Fluoro-1H-indol-4-ol**.

This guide serves as a foundational resource for researchers working with **6-Fluoro-1H-indol-4-ol**. For further inquiries or specific applications, consulting primary literature and supplier documentation is recommended.

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Spectral Properties of 6-Fluoro-1H-indol-4-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343651/docs#spectral-properties-of-6-fluoro-1h-indol-4-ol-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check